

Derivatization of 5-Eicosene for GC analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Eicosene

Cat. No.: B15831946

[Get Quote](#)

Anwendungs- und Protokollhinweise: Derivatisierung von 5-Eicosen für die GC-Analyse

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung 5-Eicosen ($C_{20}H_{40}$) ist ein langkettiges Alken, das in verschiedenen industriellen und biologischen Matrices vorkommt. Die Gaschromatographie-Massenspektrometrie (GC-MS) ist eine Standardtechnik zur Analyse solcher Kohlenwasserstoffe. Die alleinige Analyse von 5-Eicosen mittels GC-MS kann jedoch eine eindeutige Identifizierung und die genaue Lokalisierung der Doppelbindungsposition erschweren, insbesondere bei der Unterscheidung von anderen $C_{20}H_{40}$ -Isomeren. Die chemische Derivatisierung ist ein entscheidender Schritt vor der Analyse, um die Volatilität zu erhöhen, die thermische Stabilität zu verbessern und strukturdiagnostische Informationen zu liefern.

Diese Application Note beschreibt ein detailliertes Protokoll zur Derivatisierung von 5-Eicosen mittels Dimethyldisulfid (DMDS). Diese Methode führt zur Bildung eines Addukts, das unter Elektronenionisations-Massenspektrometrie (EI-MS) an der ursprünglichen Position der Doppelbindung charakteristisch fragmentiert und so eine eindeutige Strukturbestimmung ermöglicht.^{[1][2][3]}

Prinzip der Methode Die Derivatisierung mit Dimethyldisulfid (DMDS) ist eine etablierte Methode zur Bestimmung der Position von Doppelbindungen in ungesättigten Verbindungen.^[1]

[4] Die Reaktion, typischerweise durch Jod katalysiert, verläuft über die Addition von zwei Methylthio (-SCH₃)-Gruppen an die Doppelbindung von 5-Eicosen. Das resultierende Derivat, 5,6-Bis(methylthio)eicosan, wird dann mittels GC-MS analysiert. Während der Ionisation im Massenspektrometer spaltet das Molekül bevorzugt an der C-C-Bindung zwischen den beiden Kohlenstoffatomen, die die Methylthiogruppen tragen (die ursprüngliche Position der Doppelbindung). Dies erzeugt zwei diagnostische Fragmentationen, deren Massen die genaue Position der ursprünglichen Doppelbindung im Molekül bestätigen.[2][3]

Experimentelle Protokolle

1. DMDS-Derivatisierung von 5-Eicosen

Dieses Protokoll beschreibt die Bildung von Dimethyldisulfid-Addukten zur eindeutigen Identifizierung der Doppelbindungsposition in 5-Eicosen.[2][5]

Materialien und Reagenzien:

- 5-Eicosen-Standard oder -Probe
- Hexan (GC-Qualität)
- Dimethyldisulfid (DMDS)
- Jod (I₂) in Diethylether (ca. 10% w/v Lösung)
- Natriumthiosulfat (Na₂S₂O₃), 5%ige wässrige Lösung
- Wasserfreies Natriumsulfat (Na₂SO₄)
- 2-mL-GC-Vials mit Schraubverschlüssen und Septen
- Mikrospritzen
- Heizblock oder Wasserbad
- Vortex-Mischer

Protokoll:

- Probenvorbereitung: Lösen Sie ca. 1 mg 5-Eicosen in 500 µL Hexan in einem GC-Vial.
- Reagenzzugabe: Geben Sie 500 µL DMDS zur Lösung.
- Katalysatorzugabe: Geben Sie 50 µL der Jod-in-Diethylether-Lösung hinzu. Das Gemisch sollte eine rötlich-braune Farbe annehmen.
- Reaktion: Verschließen Sie das Vial fest und erhitzen Sie es für 4 Stunden bei 60 °C in einem Heizblock.^[2] Schütteln Sie das Gemisch gelegentlich.
- Quenchen der Reaktion: Kühlen Sie das Vial auf Raumtemperatur ab. Geben Sie tropfenweise die 5%ige Natriumthiosulfatlösung hinzu, bis die rötlich-braune Farbe des Jods verschwindet.
- Extraktion: Geben Sie 1 mL Hexan und 1 mL deionisiertes Wasser in das Vial. Mischen Sie kräftig auf dem Vortex-Mischer und lassen Sie die Phasen sich trennen.
- Trocknung: Überführen Sie die obere organische (Hexan-)Phase vorsichtig in ein sauberes Vial, das eine kleine Menge wasserfreies Natriumsulfat enthält, um restliches Wasser zu entfernen.
- Analyse: Die getrocknete Hexanlösung, die das DMDS-Derivat enthält, ist nun bereit für die GC-MS-Analyse.

2. GC-MS-Analyse des DMDS-Derivats

Geräte und Bedingungen:

- System: Gaschromatograph gekoppelt an ein Massenspektrometer (z. B. Agilent 7890A GC mit 5975C MSD).
- Säule: Eine unpolare Kapillarsäule wie eine DB-5ms oder HP-5ms (30 m x 0,25 mm ID, 0,25 µm Filmdicke) ist geeignet.
- Trägergas: Helium mit einer konstanten Flussrate von 1,0 mL/min.
- Injektor: Split/Splitless-Injektor bei 280 °C.

- Injektionsvolumen: 1 µL.
- Ofenprogramm:
 - Anfangstemperatur: 80 °C, 2 Minuten halten.
 - Rampe 1: Auf 200 °C mit 15 °C/min.
 - Rampe 2: Auf 320 °C mit 5 °C/min, 10 Minuten halten.[\[2\]](#)
- MS-Bedingungen:
 - Transferlinien-Temperatur: 290 °C.
 - Ionenquellentemperatur: 230 °C.
 - Ionisationsenergie: 70 eV (Elektronenionisation, EI).
 - Scan-Bereich: m/z 40–500.

Datenpräsentation

Die Derivatisierung von 5-Eicosen mit DMDS führt zu einem Produkt mit einer höheren Molmasse und einer längeren Retentionszeit im GC. Die Massenspektrometrie-Analyse liefert charakteristische Ionen, die eine eindeutige Identifizierung der ursprünglichen Doppelbindungsposition ermöglichen.

Tabelle 1: Zusammenfassung der erwarteten GC-MS-Ergebnisse

Eigenschaft	5-Eicosen (Ausgangsmaterial)	5,6-Bis(methylthio)eicosan (DMDS-Derivat)
Summenformel	C ₂₀ H ₄₀	C ₂₂ H ₄₆ S ₂
Molekulargewicht (g/mol)	280,53	374,73
Erwartete Retentionszeit	Früher eluierend	Später eluierend
Molekülion (M ⁺ , m/z)	280	374
Diagnostische Fragmente (m/z)	Komplexe Kohlenwasserstoff- Fragmentierung	117 und 257

Anmerkung: Die diagnostischen Fragmente m/z 117 [CH₃(CH₂)₃CH(SCH₃)]⁺ und m/z 257 [CH₃(CH₂)₁₃CH(SCH₃)]⁺ entstehen durch die Spaltung der C5-C6-Bindung und sind der entscheidende Beweis für die Position der Doppelbindung bei C5.

Visualisierungen

Die folgenden Diagramme illustrieren den chemischen Prozess und den experimentellen Arbeitsablauf.

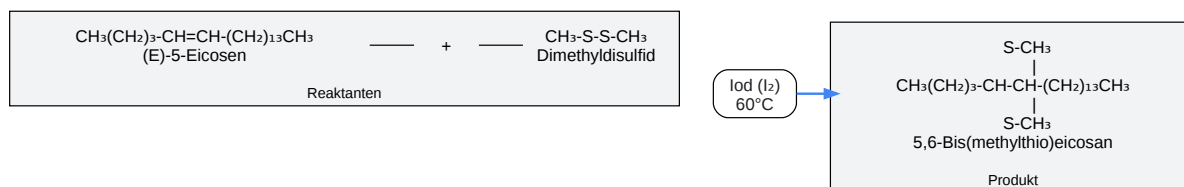


Abbildung 1: Chemische Reaktion von 5-Eicosen mit DMDS

[Click to download full resolution via product page](#)

Bildunterschrift: Chemische Reaktion von 5-Eicosen mit DMDS.

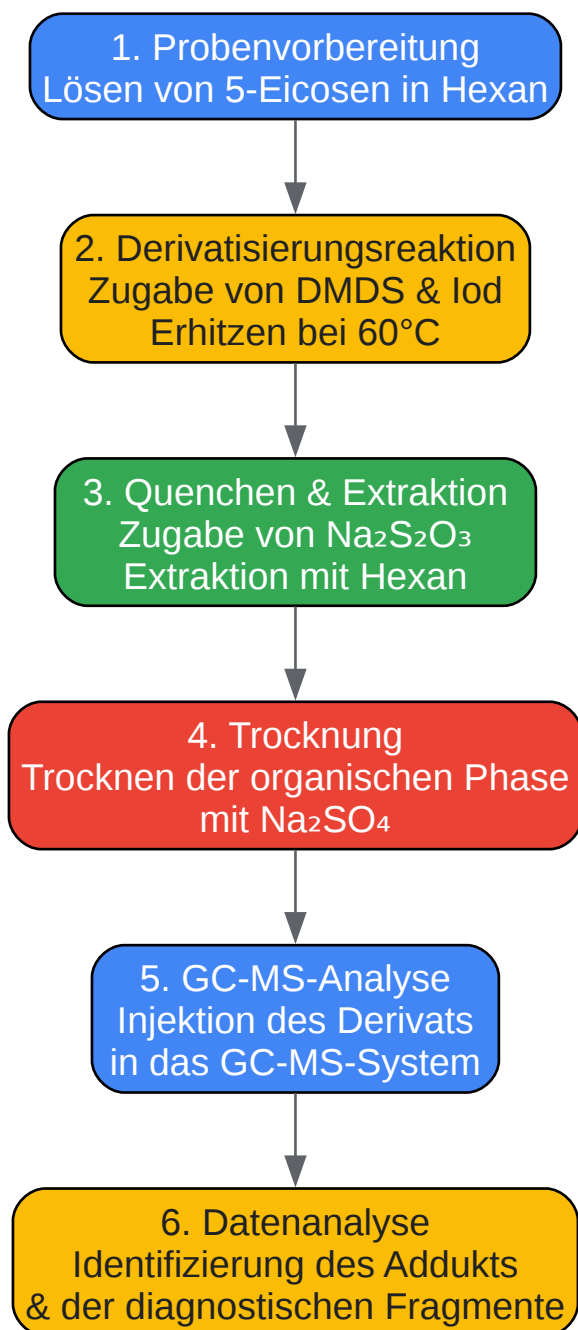


Abbildung 2: Experimenteller Arbeitsablauf für die Derivatisierung und Analyse

[Click to download full resolution via product page](#)

Bildunterschrift: Workflow für Derivatisierung und Analyse.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Elucidation of double-bond positions of polyunsaturated alkenes through gas chromatography/mass spectrometry analysis of mono-dimethyl disulfide derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Derivatization of 5-Eicosene for GC analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15831946/docs#derivatization-of-5-eicosene-for-gc-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check